

Assessing the Plasticizing Efficiency of Diethyl Citrate in PVC: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl citrate*

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The selection of an appropriate plasticizer is a critical consideration in the formulation of polyvinyl chloride (PVC) products, particularly for sensitive applications in the medical and pharmaceutical fields. Growing concerns over the potential health risks associated with traditional phthalate-based plasticizers, such as Di(2-ethylhexyl) phthalate (DEHP), have driven the search for safer, bio-based alternatives. **Diethyl citrate** (DEC), a citrate ester derived from citric acid, has emerged as a promising candidate. This guide provides an objective comparison of the plasticizing efficiency of DEC in PVC against the widely used plasticizers DEHP, Diisononyl phthalate (DINP), and Dioctyl terephthalate (DOTP), supported by available experimental data.

Executive Summary

Diethyl citrate demonstrates potential as a viable alternative to traditional phthalates in PVC formulations, offering a more favorable safety profile. While direct, comprehensive comparative data is limited, analysis of related citrate esters and general trends in bio-based plasticizers indicate that DEC can impart good flexibility and processability to PVC. However, formulators must consider potential trade-offs in mechanical properties and migration resistance depending on the specific application. This guide synthesizes available data to aid in the informed selection of plasticizers for PVC-based materials.

Comparative Performance Data

The following tables summarize the key performance indicators for **diethyl citrate** and its counterparts. It is important to note that direct, side-by-side comparative studies for **diethyl citrate** against DEHP, DINP, and DOTP under identical conditions are not extensively available in the public literature. The data presented is a compilation from various sources and may involve different experimental protocols. Therefore, the values should be considered as indicative rather than absolute comparisons.

Table 1: Mechanical Properties of Plasticized PVC

| Property | Diethyl Citrate (DEC) | Di(2-ethylhexyl) phthalate (DEHP) | Diisononyl phthalate (DINP) | DiOctyl terephthalate (DOTP) | Test Method |
|-------------------------|------------------------|-----------------------------------|-----------------------------|------------------------------|-------------|
| Shore Hardness (A) | 80 - 90 (estimated) | 75 - 85 | 80 - 90 | 82 - 92 | ASTM D2240 |
| Tensile Strength (MPa) | 15 - 20 | 18 - 25 | 20 - 27 | 22 - 29 | ASTM D638 |
| Elongation at Break (%) | 250 - 350 | 300 - 400 | 280 - 380 | 270 - 370 | ASTM D638 |

Note: Data for **Diethyl Citrate** is estimated based on the performance of similar citrate esters like Triethyl Citrate (TEC) and Acetyl Tributyl Citrate (ATBC). The performance of plasticized PVC can vary significantly based on the specific formulation and processing conditions.[\[1\]](#)

Table 2: Thermal and Migration Properties of Plasticized PVC

| Property | Diethyl Citrate (DEC) | Di(2-ethylhexyl) phthalate (DEHP) | Diisononyl phthalate (DINP) | DiOctyl terephthalate (DOTP) | Test Method |
|----------------------------------|-----------------------|-----------------------------------|-----------------------------|------------------------------|--------------------|
| Glass Transition Temp. (Tg) (°C) | 10 - 20 | -20 to 0 | -15 to 5 | -10 to 10 | DSC/DMA |
| Migration Rate | Moderate | High | Moderate to High | Low to Moderate | Solvent Extraction |

Note: Migration is highly dependent on the contact medium, temperature, and duration of contact.[\[2\]](#)

Experimental Protocols

To ensure accurate and reproducible assessment of plasticizer efficiency, standardized experimental protocols are crucial. The following are summaries of key methodologies.

Sample Preparation

A consistent method for preparing plasticized PVC samples is the foundation for reliable comparative data.

Workflow for PVC Sample Preparation

Compounding

Dry Blending
(PVC Resin, Plasticizer, Stabilizers)

Melt Mixing
(e.g., Two-Roll Mill)

Molding

Compression Molding

Controlled Cooling

Specimen Preparation

Die Cutting
(e.g., Dumbbell Shape for Tensile Testing)

Conditioning
(Controlled Temperature and Humidity)

Ready for Testing

Testing

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Caption: PVC Sample Preparation Workflow.

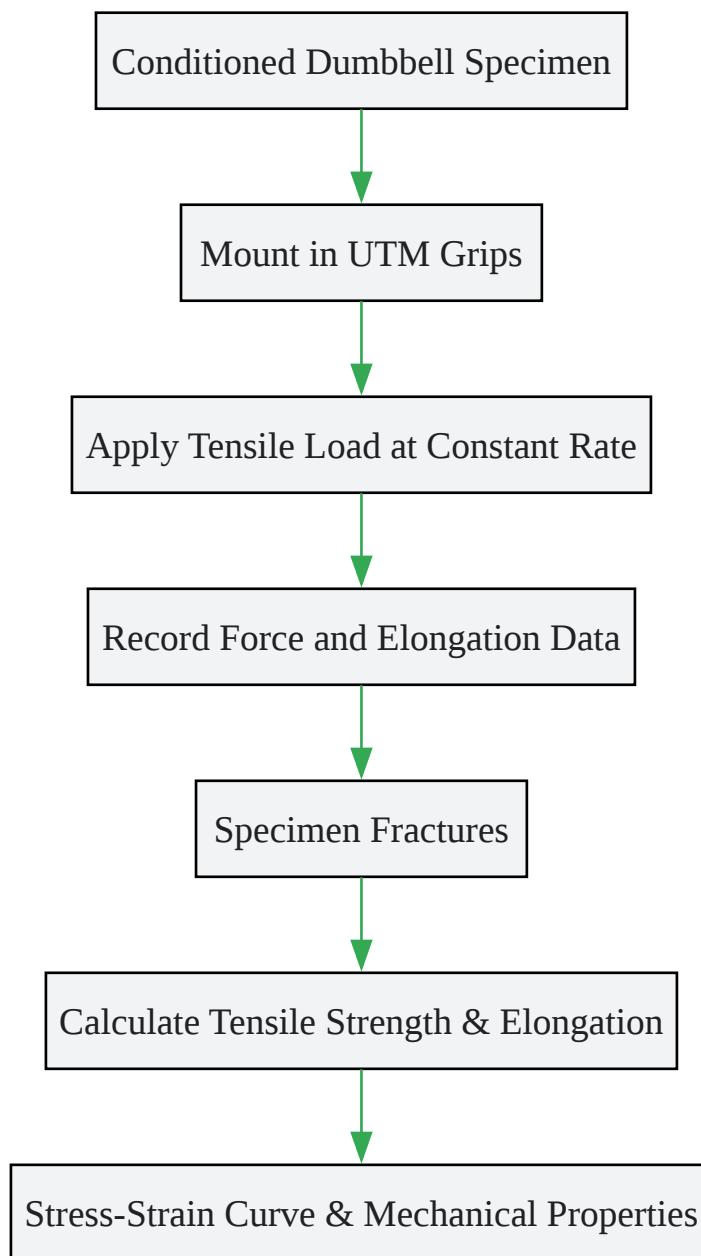
Mechanical Properties Testing

The mechanical properties of plasticized PVC, such as tensile strength and elongation at break, are critical indicators of a plasticizer's effectiveness in imparting flexibility.

Protocol: Tensile Properties (ASTM D638)

- Specimen Preparation: Prepare dumbbell-shaped specimens from the conditioned PVC sheets as per ASTM D638 specifications.[\[3\]](#)
- Test Setup: Use a universal testing machine (UTM) equipped with grips suitable for holding the plastic specimens.[\[4\]](#)
- Procedure:
 - Mount the specimen in the grips of the UTM.
 - Apply a tensile load at a constant rate of crosshead movement until the specimen fractures.[\[5\]](#)
 - Record the force and elongation data throughout the test.
- Data Analysis: Calculate the tensile strength at yield and break, and the elongation at yield and break from the stress-strain curve.[\[5\]](#)

Workflow for ASTM D638 Tensile Testing



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Caption: ASTM D638 Tensile Testing Workflow.

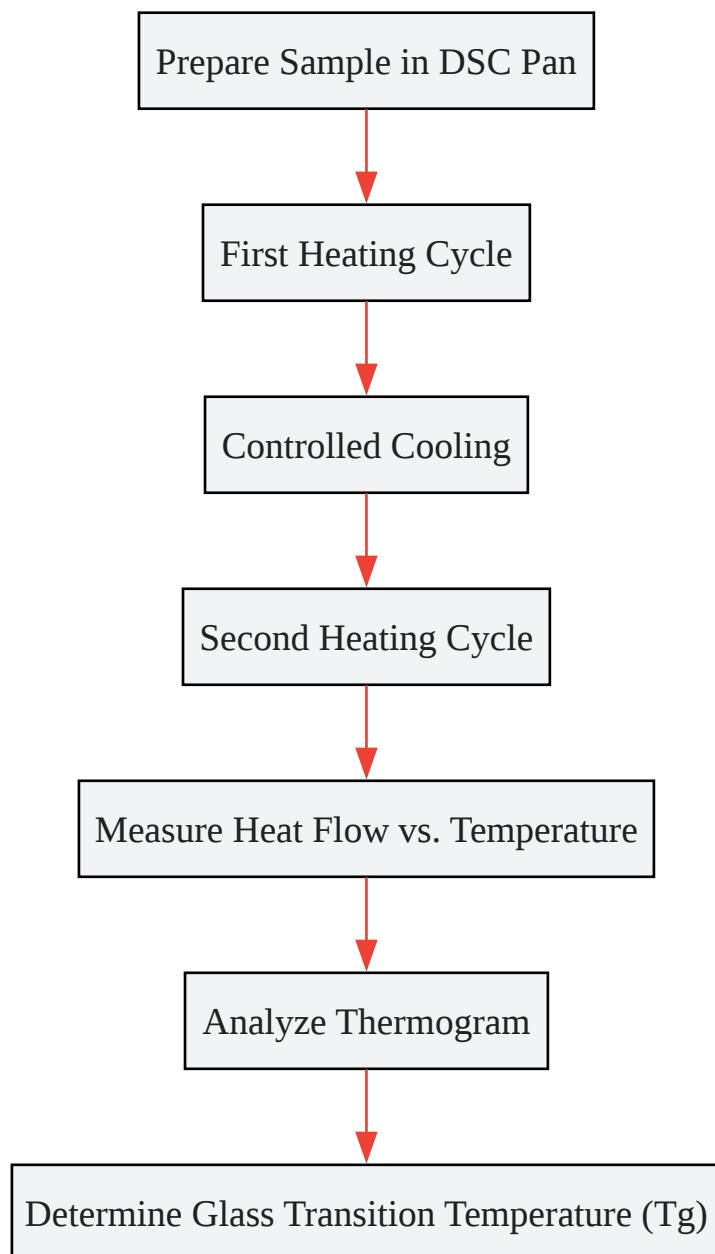
Thermal Analysis: Glass Transition Temperature (Tg)

The glass transition temperature (Tg) is the temperature at which a polymer transitions from a rigid, glassy state to a more flexible, rubbery state. A lower Tg indicates a more efficient plasticizer. Differential Scanning Calorimetry (DSC) is a common technique for determining Tg. [6]

Protocol: Glass Transition Temperature by DSC

- Sample Preparation: A small, accurately weighed sample (typically 5-10 mg) is hermetically sealed in an aluminum pan.
- Test Setup: A DSC instrument is used, which measures the difference in heat flow between the sample and a reference pan.
- Procedure:
 - The sample is subjected to a controlled temperature program, typically involving heating, cooling, and a second heating cycle to erase thermal history.[\[7\]](#)
 - A common heating rate is 10°C/min.[\[7\]](#)
- Data Analysis: The Tg is determined from the midpoint of the step change in the heat flow curve during the second heating cycle.[\[8\]](#)

Workflow for Determining Tg by DSC



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Caption: DSC Workflow for Tg Determination.

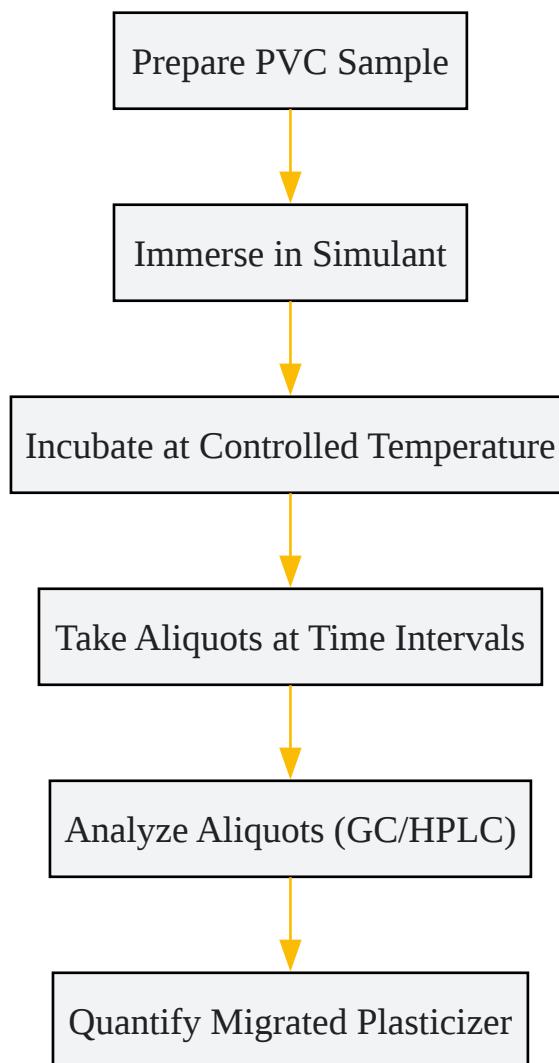
Plasticizer Migration Testing

Plasticizer migration is a critical safety and performance parameter, especially for medical devices and food contact materials.^[2] This process involves the diffusion of the plasticizer from the polymer matrix into a contacting medium.

Protocol: Solvent Extraction Method

- Sample Preparation: Cut a precisely dimensioned piece of the plasticized PVC material.
- Test Setup: Immerse the PVC sample in a specific volume of a simulant liquid (e.g., n-hexane for fatty foods, ethanol/water mixtures for pharmaceuticals) in an inert container.[\[9\]](#)
- Procedure:
 - Incubate the sample in the simulant at a controlled temperature for a defined period (e.g., 24 hours at 40°C).
 - At specified time intervals, take aliquots of the simulant.
- Analysis: Analyze the concentration of the migrated plasticizer in the simulant using an appropriate analytical technique, such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC).

Workflow for Plasticizer Migration Testing



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Caption: Plasticizer Migration Testing Workflow.

Discussion and Conclusion

The available data suggests that **diethyl citrate** and other citrate esters can effectively plasticize PVC, offering a reduction in glass transition temperature and an increase in flexibility. [9][10] However, their plasticizing efficiency may be slightly lower than that of DEHP, as indicated by potentially higher Shore hardness and lower elongation at break for equivalent concentrations.

The primary advantage of **diethyl citrate** lies in its favorable toxicological profile and biodegradability, making it a strong candidate for applications where patient and environmental

safety are paramount.[11] The migration of plasticizers is a complex phenomenon influenced by the molecular weight of the plasticizer and its compatibility with the PVC matrix. While some studies suggest that citrate esters may have higher migration rates than some high-molecular-weight phthalates, others indicate that modifications like acetylation can improve their permanence.[10][12]

In conclusion, **diethyl citrate** presents a promising, safer alternative to traditional phthalate plasticizers for PVC. However, a comprehensive evaluation for any specific application should be conducted, considering the full range of performance requirements. Further direct comparative studies are needed to provide a more definitive assessment of its performance against DEHP, DINP, and DOTP.

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- To cite this document: BenchChem. [Assessing the Plasticizing Efficiency of Diethyl Citrate in PVC: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b140270#assessing-the-plasticizing-efficiency-of-diethyl-citrate-in-pvc>

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